

Application Notes: 1-Chloroethane as a Blowing Agent for Foamed Plastics

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Compound of Interest

Compound Name: 1-Chloroethane

CAS No.: 16520-13-1

Cat. No.: B12647930

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Introduction

Blowing agents are crucial additives in the polymer industry used to create a cellular structure in plastics, resulting in foamed materials.^{[1][2]} These agents, by generating gas, reduce density, enhance thermal and acoustic insulation, and improve the stiffness-to-weight ratio of the final product.^{[1][3]} Blowing agents can be categorized as physical, which undergo a phase change (e.g., vaporization) to release gas, or chemical, which decompose to produce gas.^{[1][3]} **1-Chloroethane** (also known as ethyl chloride) is a volatile organic compound that functions as a physical blowing agent.^{[4][5]} Its low boiling point and compatibility with certain polymer systems make it a candidate for specific foaming applications.

Historically, **1-chloroethane** has been used in the production of various foamed plastics, including as a component in blowing agent systems for flexible polyurethane foams.^{[4][5][6]} It operates by being dissolved or dispersed in the polymer melt under pressure; as the pressure is released at the extruder die, the **1-chloroethane** vaporizes, causing the polymer to expand and form a cellular structure.^[7]

Mechanism of Action

The process of using a physical blowing agent like **1-chloroethane** relies on thermodynamic principles. In a typical extrusion process, the liquid **1-chloroethane** is injected into the molten polymer under high pressure, ensuring it dissolves into the polymer matrix.[8] The pressure within the extruder barrel must be kept sufficiently high to prevent premature vaporization of the blowing agent.[7][9] As the polymer melt exits the die, it experiences a rapid pressure drop. This pressure drop lowers the boiling point of the dissolved **1-chloroethane**, causing it to rapidly vaporize and form bubbles. These bubbles are trapped within the cooling and solidifying polymer, creating the final foam structure.[7]

Data Presentation

Table 1: Physical and Chemical Properties of **1-Chloroethane**

Property	Value	Reference
Chemical Formula	C ₂ H ₅ Cl	[10]
Molecular Mass	64.51 g/mol	[10][11]
Appearance	Colorless, liquefied gas	[4][10]
Odor	Characteristic, ether-like, pungent	[4][11]
Boiling Point	12.3 - 12.5 °C	[4][10]
Melting Point	-138.7 °C	[4][10]
Relative Density (water=1)	0.918	[10]
Vapor Pressure @ 20°C	133.3 kPa	[10]
Relative Vapor Density (air=1)	2.22	[4][10]
Solubility in Water @ 20°C	0.574 g/100 mL	[10]
Flash Point	-58 °F (-50 °C)	[12]
Flammability	Extremely flammable; gas/air mixtures are explosive	[10]

Table 2: Comparison of Common Blowing Agents

Blowing Agent Type	Example(s)	Decomposition/Boiling Temp (°C)	Gas(es) Released	Key Features	Reference
Physical (Halocarbon)	1-Chloroethane	12.3 °C (Boiling Point)	C ₂ H ₅ Cl vapor	Low boiling point; used in specific applications like PU foam.	[6] [10]
Physical (Hydrocarbon)	Pentane, Butane	28 - 36 °C (Boiling Point)	Hydrocarbon vapor	Effective and common; flammable; used for PS, PE foams.	[1] [3]
Physical (Inert Gas)	CO ₂ , Nitrogen (N ₂)	N/A (Injected as gas)	CO ₂ , N ₂	Environmentally friendly; requires high-pressure equipment.	[3]
Chemical (Exothermic)	Azodicarbamide (ADC)	160 - 225 °C	N ₂ , CO, CO ₂	High gas yield; widely used for PVC, PE, PP.	[13] [14]
Chemical (Endothermic)	Sodium Bicarbonate / Citric Acid	~160 °C	CO ₂	Produces finer cells; often used for thermoplastic foams.	[1] [13]

Experimental Protocols

Protocol 1: General Purpose Foam Extrusion Using 1-Chloroethane

This protocol describes a tandem extrusion process for creating thermoplastic foams using **1-chloroethane** as a physical blowing agent. Tandem extrusion is often used to provide separate control over melting/mixing and cooling.[8]

Materials and Equipment:

- Thermoplastic resin (e.g., Polystyrene, Polyethylene)
- Nucleating agent (e.g., fine particle talc)[8]
- **1-Chloroethane** (in a pressurized cylinder)
- Tandem extrusion line:
 - Primary extruder (24:1 L/D ratio or greater) for melting and mixing[9]
 - High-pressure injection pump for **1-chloroethane**
 - Secondary extruder for cooling[8]
 - Extrusion die (slot or annular)
- Downstream cooling and shaping equipment
- Personal Protective Equipment (PPE): Chemical splash goggles, chemical-resistant gloves, apron, and respiratory protection in a well-ventilated area.

Methodology:

- Preparation: Ensure the extrusion line is clean and purged. Dry the thermoplastic resin according to manufacturer specifications to prevent hydrolytic degradation.
- Blending: Tumble blend the thermoplastic resin with a nucleating agent (typically ~0.5% by weight). The nucleating agent helps control cell size and uniformity.[8]
- Primary Extrusion (Melting & Mixing):

- Set the temperature profile of the primary extruder to melt the polymer. A typical melt temperature for polystyrene is in the range of 220-235°C (425-450°F).[8]
- Feed the polymer/nucleating agent blend into the primary extruder.
- Once a stable melt flow is achieved, begin injecting **1-chloroethane** into the polymer melt through a port in the extruder barrel using a high-pressure pump. The injection pressure must be higher than the melt pressure in the barrel to ensure proper mixing.
- Melt Cooling (Secondary Extrusion):
 - The polymer melt containing dissolved **1-chloroethane** is transferred to a larger, secondary extruder.
 - The secondary extruder is used to cool the melt to an optimal foaming temperature, typically in the range of 130-150°C.[8] This step is critical to increase the melt strength and prevent cell collapse upon exiting the die.[8]
- Extrusion and Foaming:
 - The cooled, pressurized melt is forced through the extrusion die.
 - The sudden pressure drop upon exiting the die causes the dissolved **1-chloroethane** to vaporize, initiating foam expansion.[7]
 - The extrudate is then cooled and shaped by downstream equipment.
- Process Control:
 - Pressure: Maintain sufficient pressure throughout the extruders to keep the **1-chloroethane** dissolved in the melt and prevent "pre-foaming".[7][9]
 - Temperature: Critically control the melt temperature at the die. Too high a temperature leads to low melt viscosity and foam collapse; too low a temperature results in incomplete expansion.[8]

Protocol 2: Laboratory Scale Preparation of Flexible Polyurethane (PU) Foam

This protocol is based on formulations that utilize a blend of blowing agents, including **1-chloroethane**, for producing flexible PU foam.[\[6\]](#)

Materials and Equipment:

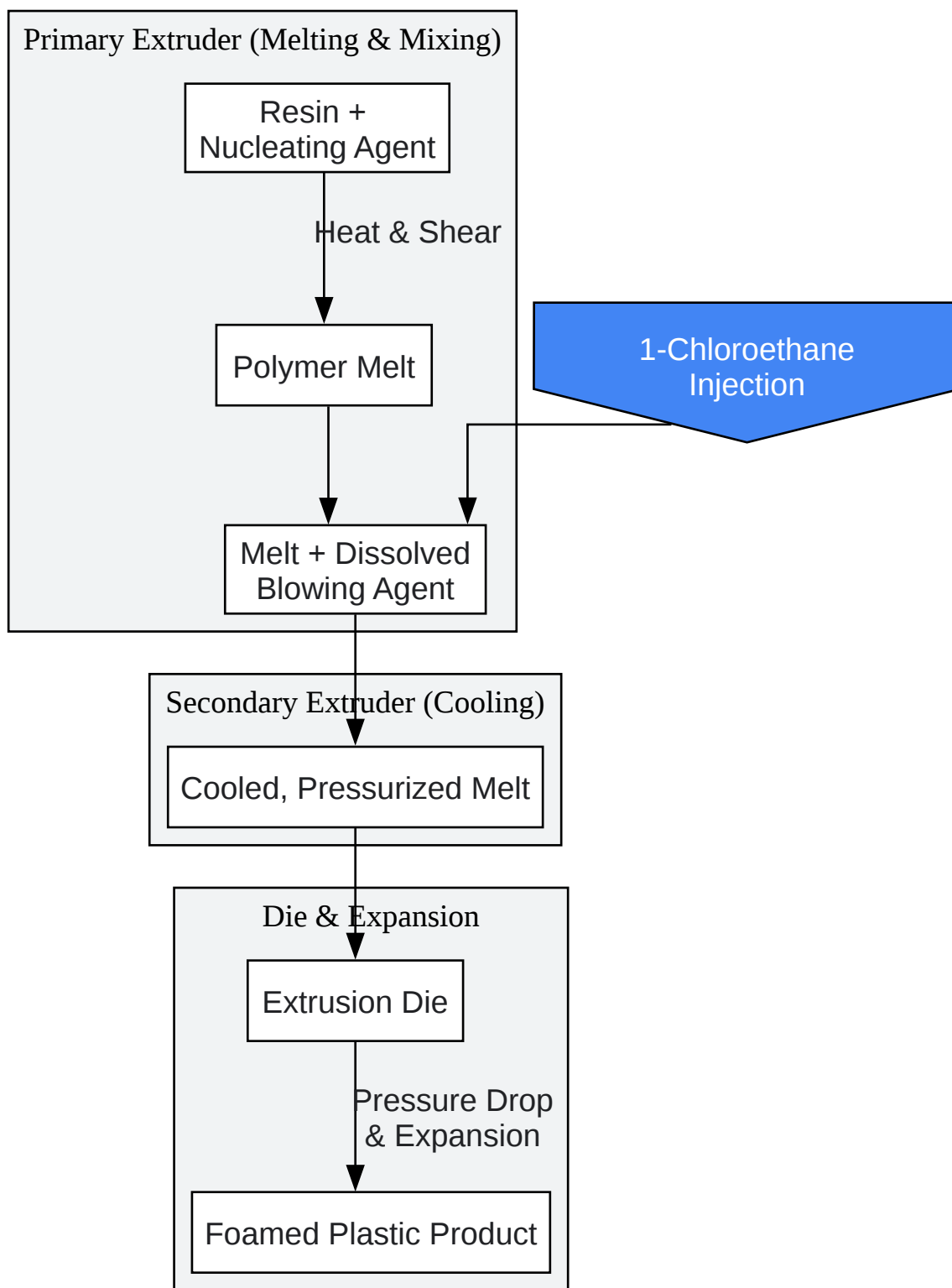
- Polyol (e.g., polyether polyol)
- Polyisocyanate (e.g., Toluene diisocyanate - TDI)[\[6\]](#)
- Catalysts, surfactants
- Blowing Agent Mixture: 1,1,1-trichloroethane and **1-chloroethane** (ethyl chloride)[\[6\]](#)
- Water (acts as a co-blowing agent, reacting with isocyanate to form CO₂)[\[6\]](#)
- Disposable cups and stirring rods[\[15\]](#)
- Fume hood or well-ventilated area[\[15\]](#)
- Mold (optional, for shaped foam)
- PPE: Chemical splash goggles, chemical-resistant gloves, chemical-resistant apron.

Methodology:

- Preparation (in a fume hood):
 - Prepare two separate mixtures.
 - Part A (Polyol Blend): In a disposable cup, accurately weigh and mix the polyol, catalysts, surfactants, water, and the volatile blowing agent mixture (1,1,1-trichloroethane and **1-chloroethane**). A typical formulation might use 5-40 parts of the volatile blowing agent per 100 parts of polyol.[\[6\]](#)

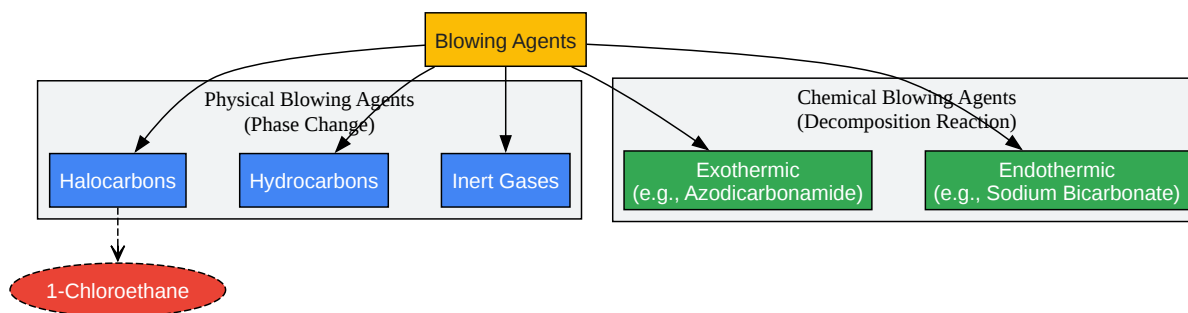
- Part B (Isocyanate): In a second disposable cup, weigh the required amount of polyisocyanate (e.g., TDI). The amount is calculated to achieve a specific isocyanate index, typically between 95 and 115.[6]
- Mixing and Foaming:
 - Place the cup containing Part A on a disposable surface (e.g., paper towel).[15]
 - Quickly pour Part B into Part A.
 - Immediately begin stirring vigorously with a disposable rod. Continue mixing until the components are thoroughly blended and the mixture begins to expand ("cream time").[15]
- Expansion and Curing:
 - Remove the stirring rod and allow the foam to rise freely. The reaction is exothermic, and the cup will become warm.[15]
 - Alternatively, pour the reacting mixture into a mold before significant expansion occurs.
 - Do not touch the foam until it has completely expanded and hardened.
- Disposal: Allow all residual materials to fully react and solidify before disposal in accordance with local regulations.[15]

Mandatory Visualizations



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Workflow for Tandem Extrusion Foaming.



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Classification of Blowing Agents.

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References

- 1. Blowing agent - Wikipedia [en.wikipedia.org]
- 2. Blowing agent - Indispensable additive for plastic foam production - CPI VIET NAM PLASTIC LIMITED COMPANY [cpiplastic.com]
- 3. epsole.com [epsule.com]
- 4. Chloroethane (ethyl chloride) - DCCEEW [dcceew.gov.au]
- 5. Chloroethane - Wikipedia [en.wikipedia.org]
- 6. EP0407023A2 - A process for preparing flexible polyurethane foam using 1,1,1-trichloroethane as a blowing agent - Google Patents [patents.google.com]
- 7. bergeninternational.com [bergeninternational.com]
- 8. extrusion.4spe.org [extrusion.4spe.org]
- 9. bergeninternational.com [bergeninternational.com]

- [10. ICSC 0132 - 1-CHLOROETHANE \[inchem.org\]](#)
- [11. atsdr.cdc.gov \[atsdr.cdc.gov\]](#)
- [12. Chloroethane | CH₃CH₂Cl | CID 6337 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [13. mdpi.com \[mdpi.com\]](#)
- [14. AC & NC Blowing Agents for Foam Plastics: Application Guide, Process Key Points & Common Problem Solutions \[zjshuntaitech.com\]](#)
- [15. flinnsci.ca \[flinnsci.ca\]](#)
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